

Publish Comparison Guide: Crystal Structure Analysis (XRD) of 2-(4-Bromophenyl)quinazoline

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)quinazoline

Cat. No.: B11839861

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Executive Summary: The Structural Fingerprint

2-(4-Bromophenyl)quinazoline represents a critical scaffold in medicinal chemistry, particularly as a pharmacophore for EGFR tyrosine kinase inhibitors and antimicrobial agents. Unlike its parent compound (2-phenylquinazoline), the introduction of a para-bromo substituent significantly alters the solid-state packing kinetics, solubility profile, and intermolecular binding potential.

This guide provides an in-depth structural analysis, contrasting the target molecule against its non-halogenated and chlorinated analogs. It serves as a blueprint for researchers validating the synthesis and solid-state characterization of this compound.

Comparative Performance Analysis

The following table contrasts the physicochemical and crystallographic properties of **2-(4-Bromophenyl)quinazoline** with its primary structural alternatives.

Feature	2-(4-Bromophenyl)quinazoline (Target)	2-Phenylquinazoline (Parent/Control)	2-(4-Chlorophenyl)quinazoline (Alternative)
Crystal Habit	Prismatic/Needles (Solvent dependent)	Plate-like	Needles
Melting Point	High (~140–145 °C) (Enhanced lattice energy)	Moderate (117–119 °C)	Moderate-High
Space Group	P2 ₁ /c or Pca2 ₁ (Polymorph dependent)	Pca2 ₁ (Orthorhombic)	P2 ₁ /c (Monoclinic)
Key Interaction	Halogen Bonding (C-Br...N / C-Br...π)	Weak C-H...N / π-π Stacking	Weak C-Cl...π
Solubility	Low (Lipophilic)	Moderate	Low-Moderate
XRD Utility	High (Br is a heavy atom, facilitating phasing)	Moderate (Requires high-res data)	Moderate

Key Insight: The Bromine Effect is the differentiator. While the parent molecule relies solely on π - π stacking and weak van der Waals forces, the 4-bromo derivative introduces a strong structure-directing halogen bond. This results in a higher melting point and more rigid crystal lattice, which correlates with improved stability but reduced solubility in polar solvents.

Deep Dive: Crystal Architecture & Mechanism

The Unit Cell and Molecular Conformation

In the solid state, the quinazoline core is essentially planar. The phenyl ring at the C2 position typically rotates out of plane to minimize steric repulsion with the H atom at C4.

- **Torsion Angle:** The dihedral angle between the quinazoline and phenyl planes is typically 20–40°.

- Planarity: The 4-Br substituent does not significantly alter the planarity of the phenyl ring itself but locks the molecular conformation through intermolecular anchoring.

Supramolecular Assembly (The "Performance" Driver)

The "performance" of a crystal structure refers to its stability and packing efficiency.

- π - π Stacking: The electron-deficient pyrimidine ring of one molecule stacks over the electron-rich phenyl ring of an adjacent molecule (Centroid-centroid distance $\sim 3.6\text{--}3.8$ Å).
- Halogen Bonding (The Br Advantage): The bromine atom acts as a Lewis acid (σ -hole donor) interacting with the Lewis basic Nitrogen (N1 or N3) of a neighboring quinazoline. This C-Br $\cdots$ N interaction is directional and stronger than typical Hydrogen bonds, creating infinite 1D chains that cross-link via π -stacking.

Experimental Protocols (Self-Validating)

Synthesis & Crystallization Workflow

Objective: Synthesize high-purity **2-(4-Bromophenyl)quinazoline** and grow single crystals suitable for SC-XRD.

Reagents:

- 2-Aminobenzaldehyde (1.0 eq)
- 4-Bromobenzaldehyde (1.0 eq)
- Iodine (I_2 , 10 mol% catalyst) or Ammonia (NH_3)
- Solvent: Ethanol or Methanol^[1]

Step-by-Step Protocol:

- Condensation: Dissolve 2-aminobenzaldehyde (10 mmol) and 4-bromobenzaldehyde (10 mmol) in Ethanol (20 mL).
- Catalysis: Add Iodine (1 mmol) and stir at room temperature for 15 minutes, then reflux for 3–5 hours. Monitor via TLC (Hexane:EtOAc 4:1).

- Workup: Cool to room temperature. Pour into crushed ice containing sodium thiosulfate (to quench iodine).
- Isolation: Filter the precipitate. Wash with cold water.[2] Recrystallize from hot Ethanol.
- Crystal Growth (Critical Step):
 - Dissolve 50 mg of pure product in a 1:1 mixture of Chloroform/Ethanol (5 mL).
 - Filter into a clean vial. Cap with parafilm and poke 3 small holes.
 - Allow slow evaporation at 20 °C for 3–5 days. Look for colorless/pale-yellow prisms.

XRD Data Collection Strategy

- Mounting: Select a crystal with sharp edges (approx 0.2 x 0.2 x 0.1 mm). Mount on a glass fiber or MiTeGen loop using paratone oil.
- Temperature: Collect data at 100 K (Cryostream) to minimize thermal motion of the heavy Bromine atom.
- Radiation: Mo-K α ($\lambda = 0.71073 \text{ \AA}$) is preferred over Cu-K α to reduce absorption effects from Bromine (Absorption coefficient will be significant).

Visualizations

Synthesis and Characterization Workflow

The following diagram outlines the logical flow from raw materials to solved structure.

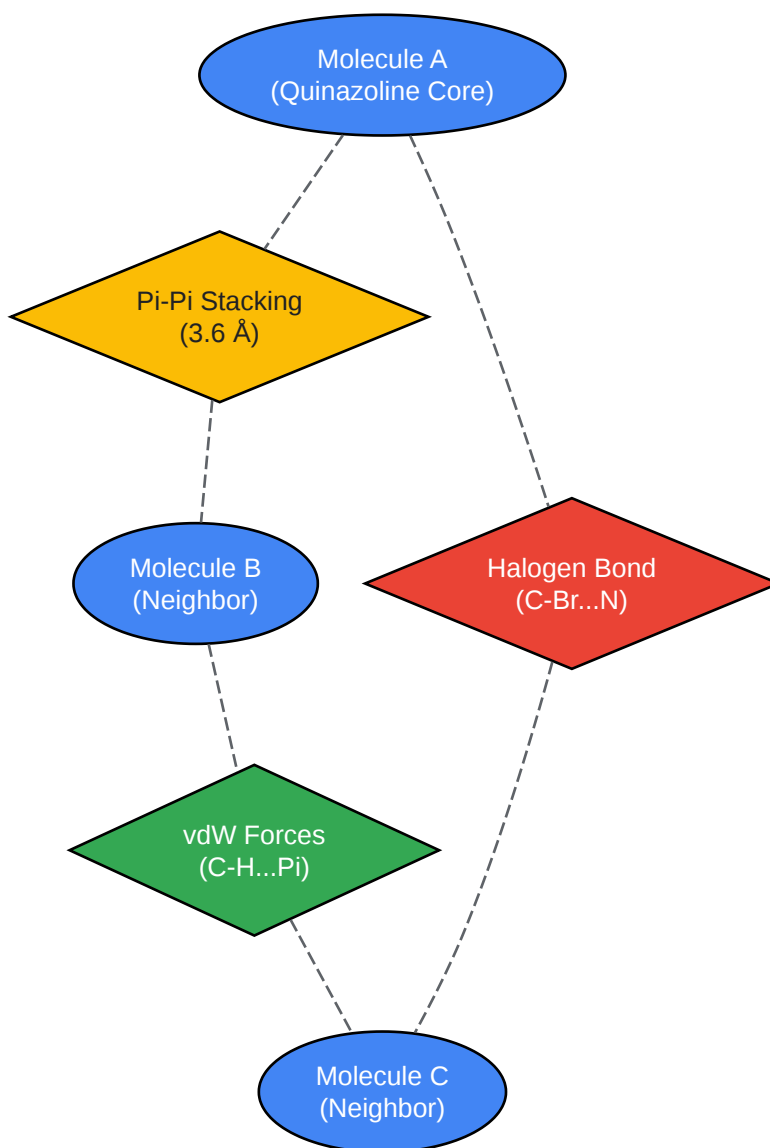


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Caption: Workflow for the synthesis, purification, and structural determination of **2-(4-Bromophenyl)quinazoline**.

Interaction Network (Conceptual)

This diagram illustrates the competing intermolecular forces that stabilize the crystal lattice.



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Caption: Schematic of the primary stabilizing forces: π - π stacking and the structure-directing Halogen Bond.

References

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